

# Application Note: NMR Spectroscopy of 23-Keto Nemadectin

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## Compound of Interest

Compound Name: 23-Keto nemadectin

CAS No.: 112124-81-9

Cat. No.: B109443

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## Executive Summary

**23-Keto Nemadectin** (also known as 23-oxo-nemadectin or 23-desmethoxyamino-23-oxo moxidectin) is a macrocyclic lactone produced by the selective oxidation of the C-23 hydroxyl group of Nemadectin.<sup>[1][2][3][4]</sup> It serves as the immediate precursor to Moxidectin.

This protocol provides a comprehensive methodology for the structural verification of **23-Keto Nemadectin** using 1D and 2D NMR spectroscopy.<sup>[1][4]</sup> The primary analytical objective is to confirm the oxidation of the C-23 secondary alcohol to a ketone while ensuring the integrity of the base milbemycin macrocycle.

## Chemical Context & Structural Logic

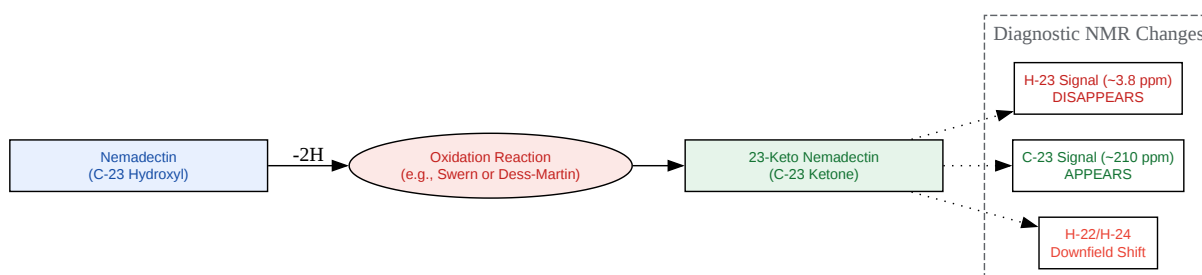
To interpret the NMR data correctly, one must understand the structural transformation:

- Substrate: Nemadectin ( ) contains a secondary hydroxyl group at position C-23.<sup>[1][3][4]</sup>
- Target: **23-Keto Nemadectin** ( ) contains a ketone carbonyl at position C-23.<sup>[1][2][3][4]</sup>

Key Spectroscopic Indicators:

- Loss of Signal: The proton signal for H-23 (carbinol methine) must disappear.
- New Signal: A diagnostic carbonyl carbon signal must appear in the  $^{13}\text{C}$  spectrum (>200 ppm).[1][4]
- Perturbation: Protons at adjacent positions (H-22 and H-24) will experience significant downfield shifts due to the anisotropic deshielding of the new carbonyl group.[1][4]

## Structural Transformation Diagram



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Figure 1: Reaction scheme and diagnostic NMR signatures for the conversion of Nemadectin to 23-Keto Nemadectin.

## Experimental Protocol

### Sample Preparation[1][2][3]

- Solvent: Chloroform-d ( $\text{CDCl}_3$ ) is the standard solvent.[1][3][4] Benzene-d<sub>6</sub> ( $\text{C}_6\text{D}_6$ ) may be used if signal overlap in the aliphatic region (1.0–2.5 ppm) prevents clear assignment of the H-22/H-24 protons.[1][2][3][4]
- Concentration: Dissolve 5–10 mg of the compound in 600  $\mu\text{L}$  of solvent for  $^1\text{H}/^{13}\text{C}$  analysis.

- Tube: High-quality 5 mm NMR tube (e.g., Wilmad 528-PP).
- Filtration: Filter the solution through a cotton plug or 0.2  $\mu\text{m}$  PTFE filter if any turbidity is observed.

## Instrument Parameters (Recommended)

- Field Strength:  $\geq 400$  MHz (600 MHz preferred for resolution of the macrocyclic backbone).  
[\[1\]](#)[\[4\]](#)
- Temperature: 298 K (25°C).[\[1\]](#)[\[4\]](#)
- Experiments:
  - $^1\text{H}$  ZG: 16 scans, 30° pulse angle,  $D1 = 2.0\text{s}$ .
  - $^{13}\text{C}$  UDEFT/APT: 1024+ scans (to detect the quaternary carbonyl).
  - HSQC: Multiplicity-edited (to distinguish CH/CH<sub>3</sub> from CH<sub>2</sub>).
  - HMBC: Optimized for long-range coupling (8-10 Hz) to verify the C-23 connectivity.

## Structural Characterization & Assignment[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

### $^1\text{H}$ NMR Analysis (Proton)

The most immediate confirmation of the structure is the absence of the H-23 signal.[\[1\]](#)[\[4\]](#)

Position	Nemadectin (Parent) (ppm)	23-Keto Nemadectin (ppm)	Diagnostic Note
H-23	~3.75 - 3.85 (m)	ABSENT	Primary Confirmation
H-25	~3.2 - 3.3 (m)	~3.3 - 3.5 (m)	Slight shift possible
H-22	~1.6 - 1.8 (m)	~2.4 - 2.6 (m)	Shifts downfield (alpha to C=O)
H-24	~1.5 - 1.7 (m)	~2.3 - 2.5 (m)	Shifts downfield (alpha to C=O)
H-13	~4.9 - 5.0 (br s)	~4.9 - 5.0	Distal; minimal change

Note: Chemical shifts are referenced to TMS (0.00 ppm) or residual

(7.26 ppm).<sup>[1][2][3][4]</sup>

## 13C NMR Analysis (Carbon)

The appearance of the ketone carbonyl is the definitive proof of oxidation.<sup>[1][4]</sup>

Position	Nemadectin (Parent) (ppm)	23-Keto Nemadectin (ppm)	Assignment Logic
C-23	~68.0 - 70.0 (CH-OH)	~208.0 - 212.0 (C=O)	Ketone Carbonyl
C-1	~173.0 - 174.0	~173.0 - 174.0	Lactone Carbonyl (Unchanged)
C-22	~35.0 - 40.0	~45.0 - 48.0	Alpha-carbon shift
C-24	~35.0 - 40.0	~45.0 - 48.0	Alpha-carbon shift

## 2D NMR Correlations (Validation)

To validate the position of the ketone (and ensure it is not an isomer), use HMBC:

- HMBC Correlation: Look for correlations from H-22 (methyl doublet region) and H-24 (methylene) to the new C-23 carbonyl signal at ~210 ppm.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Absence of Correlation: There should be no proton attached directly to the carbon at ~210 ppm (verified by HSQC).[\[1\]](#)[\[4\]](#)

## Quality Control & Purity Assessment

During the synthesis of Moxidectin, **23-Keto Nemadectin** is an intermediate.[\[1\]](#)[\[2\]](#)[\[3\]](#) Common impurities include:

- Unreacted Nemadectin: Monitor the H-23 region (~3.8 ppm). Any signal here indicates incomplete oxidation.[\[1\]](#)[\[4\]](#)
- Over-oxidation/Degradation: Check for additional aldehyde or carboxylic acid protons (9-12 ppm) which suggest ring opening or side-chain oxidation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Epimerization: The C-2 position (alpha to the lactone) or C-25 can epimerize under basic conditions.[\[1\]](#)[\[3\]](#)[\[4\]](#) Check for "shadow" peaks near the major methyl doublets.

## References

- Primary Synthesis & Characterization: Ram, S., & Spicer, L. D. (1988).[\[1\]](#)[\[3\]](#)[\[5\]](#) Chemical transformations of S541 factors (A)-(D): preparation and reactions of the 23-ketones. Tetrahedron Letters, 29(21), 2595-2598.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Parent Compound Data (Nemadectin): Carter, G. T., et al. (1987).[\[1\]](#)[\[4\]](#) LL-F28249 antibiotic complex: A new family of antiparasitic macrocyclic lactones.[\[1\]](#)[\[3\]](#)[\[4\]](#) Isolation and structure determination. The Journal of Antibiotics, 40(2), 233-236.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Moxidectin Synthesis Pathway: Cvetovich, R. J., et al. (1994).[\[1\]](#)[\[4\]](#) Synthesis of Moxidectin. The Journal of Organic Chemistry, 59(25), 7704-7708.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

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## Sources

- 1. Nematectin | C36H52O8 | CID 6436124 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. 23-Keto Nematectin (Desmethoxyamino Moxidectin) | C36H50O8 | CID 14012057 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. Nematectin | C36H52O8 | CID 6436124 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. 23-Keto Nematectin (Desmethoxyamino Moxidectin) [[lgcstandards.com](https://lgcstandards.com)]
- 5. Scholars@Duke publication: Reduction of aldehydes and ketones to methylen derivatives using ammonium formate as a catalytic hydrogen transfer agent [[scholars.duke.edu](https://scholars.duke.edu)]
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